Authored for Drug Development Professionals and Chemical Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethyl benzilate*
CAS No.:	*52182-15-7*
Cat. No.:	*B1360034*

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Introduction

Ethyl benzilate (CAS: 52182-15-7), also known as Benzilic acid ethyl ester or Ethyl diphenylglycolate, is a significant organic compound characterized by its α-hydroxy ester structure.[1][2] While not typically an active pharmaceutical ingredient (API) itself, it serves as a crucial and versatile intermediate in the synthesis of a range of valuable molecules, from other chemical reagents to complex APIs.[1][3] Its molecular structure, featuring a reactive hydroxyl group and two phenyl rings adjacent to an ethyl ester, provides a unique platform for chemical modification. This guide offers a comprehensive technical overview of **Ethyl benzilate**, covering its chemical properties, synthesis, analytical characterization, reactivity, and safe handling protocols, designed for professionals in the fields of chemical synthesis and drug discovery.

Core Chemical and Physical Properties

Ethyl benzilate is typically a white or colorless to yellow solid or liquid, a state dependent on purity and ambient temperature.[2] Its fundamental properties are critical for designing synthetic routes and purification strategies.

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Property	Value	Source(s)
CAS Number	52182-15-7	[1][2][4]
Molecular Formula	$C_{16}H_{16}O_3$	[1][2]
Molecular Weight	256.30 g/mol	[1][2]
Appearance	White or Colorless to Yellow powder, lump, or clear liquid	[2]
Purity (Typical)	>97.0% (GC)	[2][4]
Melting Point	29 °C	[5]
Boiling Point	~212 °C	[6]
Density	~1.045 g/cm³ (at 25 °C)	[6]
SMILES	CCOC(=O)C(O)(c1ccccc1)c1ccccc1	[2]
InChI Key	AIPVNQQMYPWQSX-UHFFFAOYSA-N	[2]

Synthesis of **Ethyl Benzilate**

The most common and efficient method for preparing **Ethyl benzilate** is the Fischer esterification of benzilic acid with ethanol, utilizing a strong acid catalyst. This reaction is a classic example of nucleophilic acyl substitution. The acid catalyst protonates the carbonyl oxygen of the benzilic acid, making the carbonyl carbon more electrophilic and susceptible to attack by the nucleophilic oxygen of ethanol.

Experimental Protocol: Fischer Esterification

This protocol describes a standard laboratory-scale synthesis. The causality for each step is explained to provide a deeper understanding of the process.

Materials:

- Benzilic Acid

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- Anhydrous Ethanol (EtOH)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Diethyl Ether or Ethyl Acetate (for extraction)

Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve benzilic acid (1.0 eq) in an excess of anhydrous ethanol (e.g., 5-10 eq). The use of excess ethanol is crucial as it serves as both the reactant and the solvent, driving the reaction equilibrium towards the product side according to Le Châtelier's principle.[7]
- Catalyst Addition: Cool the mixture in an ice bath. Slowly and carefully add concentrated sulfuric acid (0.1-0.2 eq) dropwise. This exothermic addition must be done cautiously to prevent overheating. The sulfuric acid acts as the catalyst for the esterification.[7][8]
- Reflux: Heat the reaction mixture to reflux (the boiling point of ethanol, ~78 °C) and maintain for 2-4 hours. The elevated temperature increases the reaction rate. Progress can be monitored using Thin-Layer Chromatography (TLC) by observing the consumption of the benzilic acid starting material.
- Workup - Quenching and Neutralization: After the reaction is complete, cool the mixture to room temperature. Slowly pour the mixture into a beaker containing ice water. This step quenches the reaction and precipitates the crude product. Neutralize the excess sulfuric acid by carefully adding saturated sodium bicarbonate solution until effervescence ceases (pH ~7-8). This step is critical to remove the acid catalyst, which could otherwise catalyze the reverse hydrolysis reaction.
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract the **Ethyl benzilate** with a suitable organic solvent like diethyl ether or ethyl acetate (3x volumes). The

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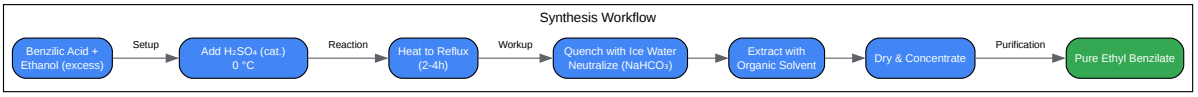
organic solvent selectively dissolves the desired ester, separating it from inorganic salts and other aqueous-soluble impurities.

- Washing: Wash the combined organic layers sequentially with water and then brine. The brine wash helps to remove residual water from the organic phase.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent such as $MgSO_4$ or Na_2SO_4. Filter off the drying agent and concentrate the filtrate using a rotary evaporator to remove the solvent, yielding the crude **Ethyl benzilate**.
- Purification: The crude product can be further purified by vacuum distillation or recrystallization to achieve high purity (>97%).



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Caption: High-level workflow for the synthesis of **Ethyl benzilate**.

Analytical Characterization

Confirming the identity and purity of synthesized **Ethyl benzilate** is paramount. A combination of spectroscopic techniques provides a complete structural and purity profile.

Spectroscopic Profile:

- ^1H NMR (Proton Nuclear Magnetic Resonance): The spectrum is expected to show characteristic signals for the ethyl group: a triplet around 1.2-1.4 ppm (CH_3) and a quartet around 4.2-4.4 ppm (CH_2). The two phenyl groups will produce complex multiplet signals in the aromatic region (7.2-7.6 ppm). A singlet corresponding to the hydroxyl proton (-OH) would also be present, though its chemical shift can vary and it is D_2O exchangeable.

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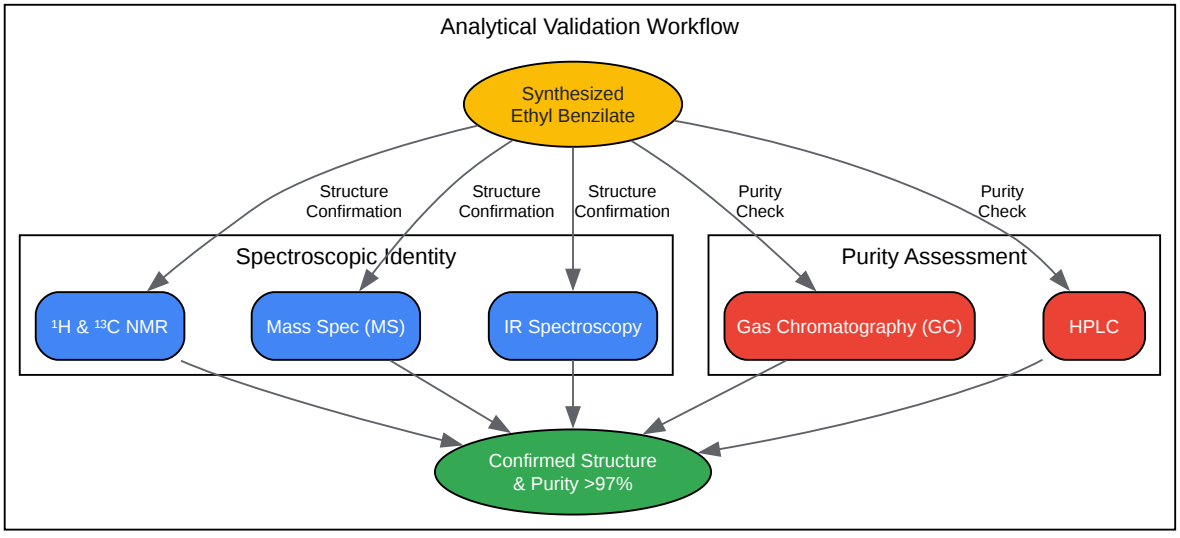
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): Key signals would include the carbonyl carbon of the ester (~175 ppm), the quaternary carbon bearing the hydroxyl and phenyl groups (~80-85 ppm), and distinct signals for the aromatic carbons. The ethyl group carbons would appear at ~60-65 ppm (-OCH_2) and ~14 ppm (-CH_3).

- IR (Infrared) Spectroscopy: The IR spectrum provides functional group information. Expect a strong, sharp absorption band for the ester carbonyl (C=O) stretch around 1720-1740 cm^{-1}. A broad absorption for the hydroxyl (O-H) group stretch will be visible around 3400-3600 cm^{-1}. C-O stretching bands for the ester and alcohol will appear in the 1000-1300 cm^{-1} region.

- MS (Mass Spectrometry): The mass spectrum should show the molecular ion peak $[M]^+$ at m/z = 256.3. Common fragmentation patterns would involve the loss of the ethoxy group (-OC_2H_5) or cleavage related to the diphenylmethyl moiety.



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Caption: Standard analytical workflow for compound validation.

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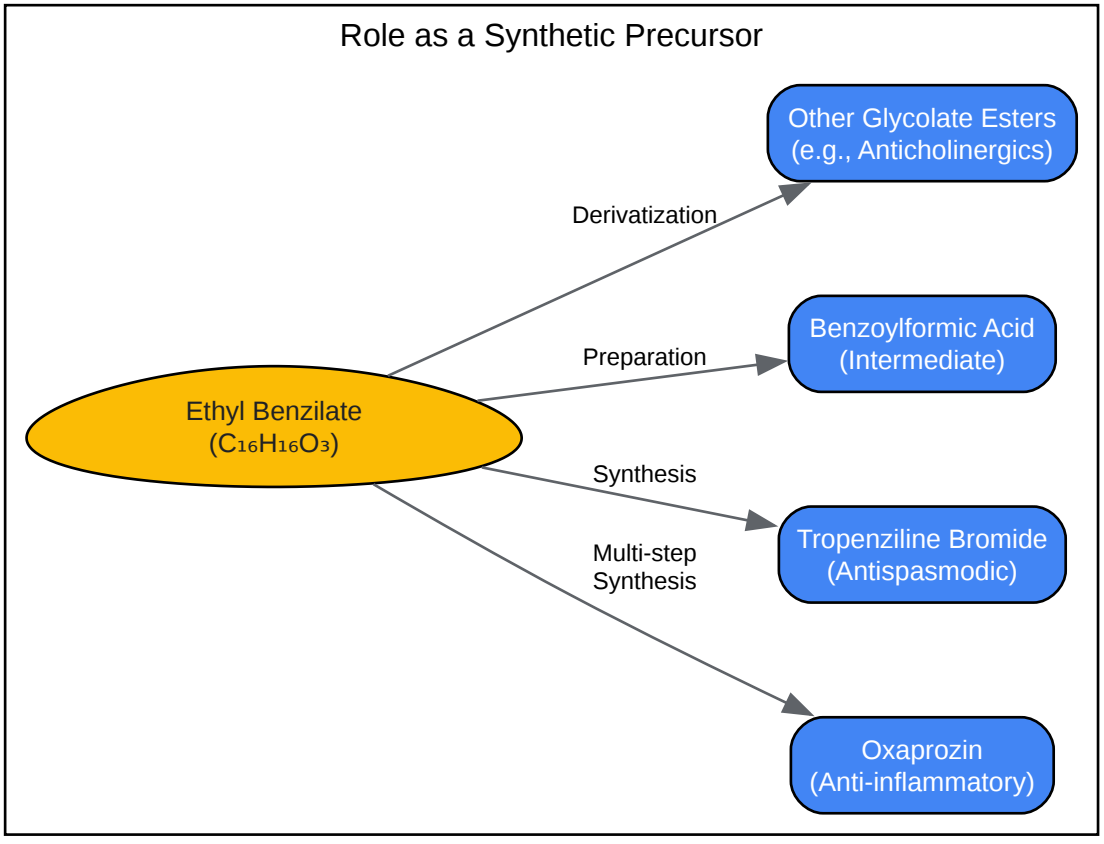
Reactivity and Applications in Drug Development

Ethyl benzilate's utility stems from its role as a precursor. Its hydroxyl and ester functionalities are prime sites for chemical modification.

Key Applications:

- Intermediate for APIs: It is a documented starting material or intermediate for synthesizing drugs such as the anti-inflammatory agent Oxaprozin and the antispasmodic drug Tropenziline Bromide.[3]
- Precursor to Benzoylformic Acid: **Ethyl benzilate** can be used in the preparation of Benzoylformic acid, another valuable chemical intermediate.[1]
- Scaffold for Glycolate Anticholinergics: While **Ethyl benzilate** itself is not noted for significant anticholinergic activity, the benzilate ester moiety is a core component of several potent anticholinergic agents, such as N-Ethyl-3-piperidyl benzilate.[9] This makes it a compound of interest for researchers developing new modulators of muscarinic acetylcholine receptors.



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Caption: **Ethyl benzilate** as a central building block in synthesis.

Toxicological Profile and Safe Handling

Based on available safety data, **Ethyl benzilate** is classified as an irritant. There is limited data on its chronic toxicity or carcinogenic potential, reinforcing the need for cautious handling.

Hazard Identification:

- Skin Irritation: Causes skin irritation (H315).[10]
- Eye Irritation: Causes serious eye irritation (H319).[10]
- Acute Toxicity: No comprehensive data is available, but standard chemical precautions should be observed.[11]

Recommended Safe Handling Protocols:

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to prevent inhalation of any vapors or dust.[10]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile).
  - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.[11]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[10] Keep away from ignition sources as it may be combustible at elevated temperatures.[6][12]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container. Keep away from oxidizing agents.[11]

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- Spill Response: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[13]

Conclusion

Ethyl benzilate (CAS 52182-15-7) is a foundational building block in organic synthesis. Its straightforward preparation, combined with the strategic placement of reactive functional groups, makes it an indispensable intermediate for constructing more complex molecules relevant to the pharmaceutical and chemical industries. A thorough understanding of its properties, synthesis, and handling is essential for any researcher or scientist utilizing this versatile compound in their development pipeline.

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